Comprehensive Characterization of L-Glycerate Calcium Salt: Structural, Metabolic, and Synthetic Dimensions

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Compound of Interest

Compound Name:	*L-Glyceric acid hemicalcium salt 1-hydrate*
Cat. No.:	*B13736254*

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Executive Summary

L-Glycerate Calcium Salt (Calcium (S)-2,3-dihydroxypropanoate) is the calcium salt of the L-enantiomer of glyceric acid. Unlike its D-isomer, which is a central intermediate in glycolysis and serine metabolism, L-glycerate is primarily recognized in mammalian physiology as a metabolic marker associated with Primary Hyperoxaluria Type 2 (PH2).

In industrial and research contexts, the distinction between the L- and D-forms is critical. While D-glyceric acid is readily produced via fermentation (e.g., Gluconobacter spp.), L-glycerate often requires enzymatic resolution or specific asymmetric synthesis. This guide provides the definitive structural data, physicochemical parameters, and metabolic context required for high-precision experimental design.

Chemical Identity & Stereochemistry[1]

Nomenclature and Classification

- IUPAC Name: Calcium (2S)-2,3-dihydroxypropanoate dihydrate

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- Common Names: L-Glyceric acid calcium salt; Calcium L-glycerate
- CAS Registry Number:
  - 6057-35-8 (L-isomer, calcium salt)[1]
  - 14028-63-8 (General/Unspecified hydrate reference)
- Chemical Formula:

  [2]

Stereochemical Configuration

The "L" designation follows the Fischer-Rosanoff convention, relating the configuration of the chiral center to L-glyceraldehyde. In the Cahn-Ingold-Prelog (CIP) system, L-glycerate corresponds to the (S)-configuration.

- L-Glycerate: (S)-2,3-dihydroxypropanoate (Hydroxyl group on the left in Fischer projection).
- D-Glycerate: (R)-2,3-dihydroxypropanoate (Hydroxyl group on the right in Fischer projection).

> *Critical Note for Researchers: Do not confuse L-glycerate with L-glyceraldehyde. While L-glyceraldehyde is the reference standard, the oxidation to glyceric acid preserves the stereocenter.*

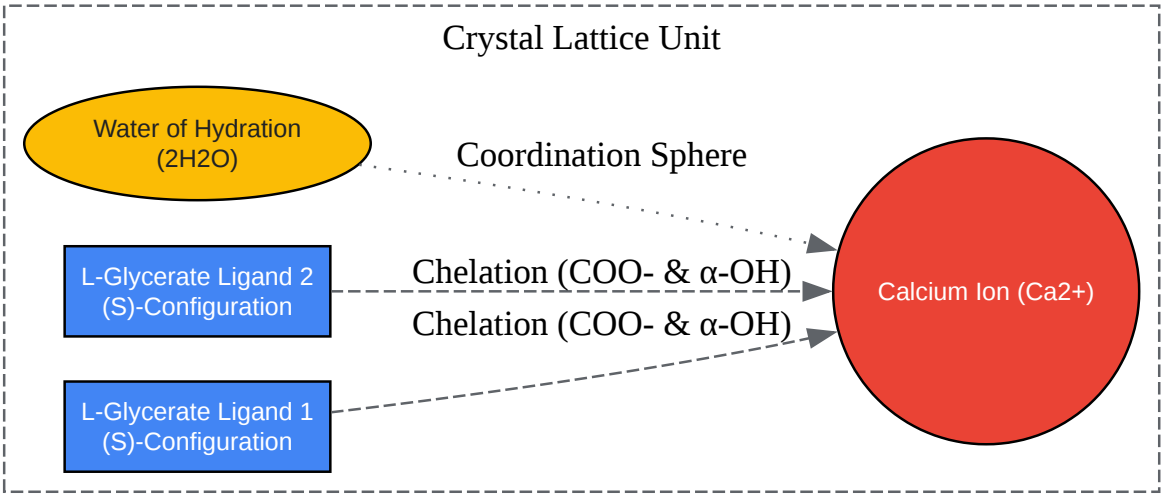
Molecular Structure Diagram (Concept)

The calcium ion (

) typically forms a chelate structure, coordinating with the carboxylate oxygen and the

-hydroxyl oxygen of two glycerate ligands, forming a stable 5-membered ring complex.

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Figure 1: Conceptual coordination complex of L-glycerate calcium salt demonstrating the 2:1 ligand-to-metal ratio and hydration shell.

Physicochemical Properties[3][4][5][6]

Molecular Weight Calculations

Precise molecular weight is essential for stoichiometry in enzymatic assays and buffer preparation.

Form	Formula	Calculation	Molecular Weight (g/mol)
Anhydrous			250.22
Dihydrate			286.25

Physical Characteristics

- Appearance: White crystalline powder.
- Solubility: Soluble in water; insoluble in ethanol and organic solvents.

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- Note: Calcium salts of

  -hydroxy acids generally exhibit moderate water solubility due to the hydrophilic hydroxyl group, but less than their sodium counterparts.

- Stability: Hygroscopic. Store in a desiccator at room temperature (

). Aqueous solutions should be prepared fresh or frozen to prevent microbial degradation or racemization over long periods at extreme pH.

- Optical Rotation:

  (

  in

). (Note: D-isomer is

).

Biological & Metabolic Significance[7][8][9]

The Metabolic Fork: Normal vs. Pathological

In human metabolism, L-glycerate is a diagnostic marker. The body normally processes D-glycerate (via Glycerate Kinase). L-glycerate is produced erroneously when specific enzymes are deficient.

- Normal Pathway: Hydroxypyruvate

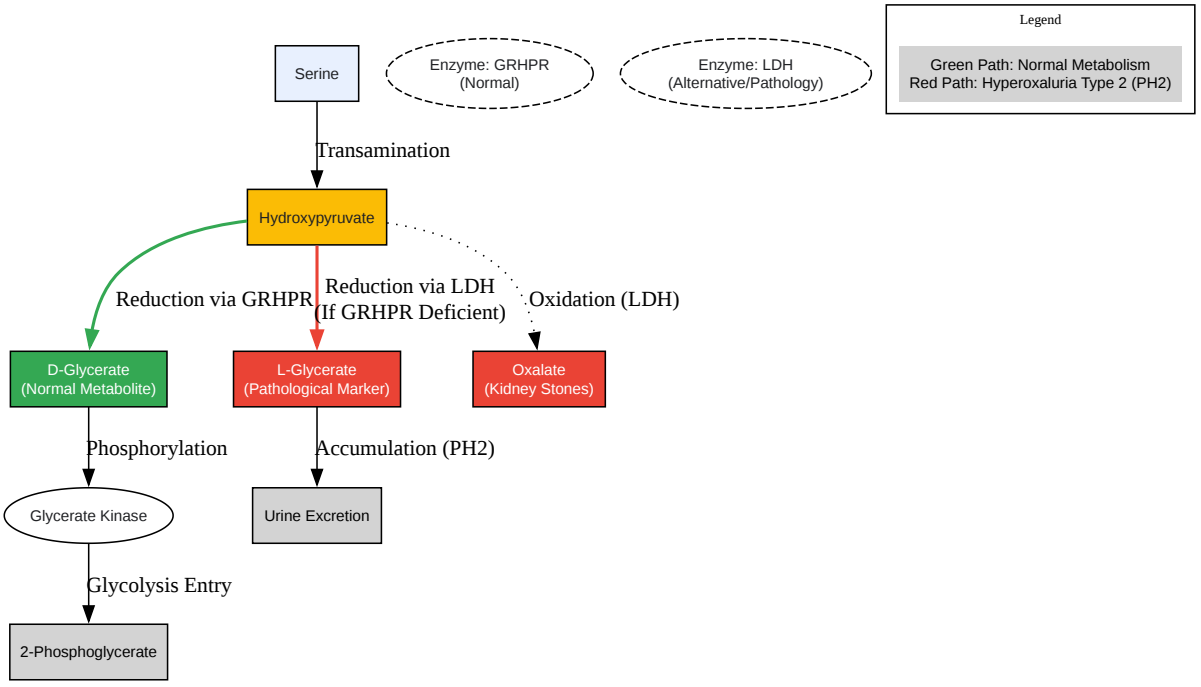
  D-Glycerate

  2-Phosphoglycerate.

- Pathological Pathway (PH2): In the absence of Glyoxylate Reductase/Hydroxypyruvate Reductase (GRHPR), Hydroxypyruvate accumulates and is reduced by Lactate Dehydrogenase (LDH) to L-Glycerate.

L-Glycerate cannot be metabolized by Glycerate Kinase (which is stereospecific for D).[3] Consequently, L-glycerate accumulates and is excreted in urine (L-Glyceric Aciduria).

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Figure 2: The metabolic divergence of hydroxypyruvate.[4] L-Glycerate formation is a "dead-end" pathway catalyzed by LDH when the primary enzyme GRHPR is compromised.

Synthesis and Production Protocols

Unlike D-glycerate, which is easily produced by Gluconobacter fermentation of glycerol, L-glycerate requires specific stereoselective methods.

Method A: Microbial Resolution (Enrichment)

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This method utilizes bacteria that selectively consume the D-isomer from a racemic mixture, leaving the L-isomer behind.

- Substrate: Calcium DL-glycerate.[5]
- Strain: Serratia marcescens or specific Pseudomonas spp.
- Process:
  - Cultivate bacteria in medium containing DL-glycerate.
  - Monitor consumption of D-glycerate via chiral HPLC.
  - Harvest supernatant when D-isomer is exhausted.
- Purification: Acidification, extraction, and recrystallization as the calcium salt.

Method B: Enzymatic Synthesis

Uses L-Lactate Dehydrogenase (L-LDH) (which has broad specificity for

-keto acids) to reduce hydroxypyruvate to L-glycerate.

- Reaction: Hydroxypyruvate + NADH +

  L-Glycerate +

  .
- Cofactor Recycling: Requires a coupled system (e.g., Formate Dehydrogenase) to regenerate NADH for preparative scale.

Analytical Characterization Standards

To validate the identity of L-Glycerate Calcium Salt, the following protocols are recommended:

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Technique	Parameter	Expected Result for L-Isomer
Chiral HPLC	Column	Ligand-exchange column (e.g., Phenomenex Rezex ROA or Chirex 3126)
Elution Order	Distinct retention time from D-isomer (typically D elutes before L on copper-ligand columns, verify with standards).	
Enzymatic Assay	Specificity	Negative reaction with D-Glycerate Dehydrogenase (plant-derived). Positive reaction with mammalian LDH (slow rate compared to lactate).
1H NMR	Chemical Shift	3.8-4.1 ppm (CH-OH), 3.5-3.7 ppm (CH2-OH). Indistinguishable from D-isomer without chiral shift reagent.

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